

isopropyl acetate CAS number and safety data sheet information

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Compound of Interest

Compound Name: *isopropylacetate*

Cat. No.: *B1230618*

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An In-depth Technical Guide to Isopropyl Acetate: CAS Number and Safety Data Sheet Information

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isopropyl acetate (IUPAC name: propan-2-yl acetate) is a widely used organic solvent recognized for its characteristic fruity odor.^[1] It is an ester formed from the esterification of acetic acid and isopropanol.^[1] Due to its favorable properties, including miscibility with most organic solvents and a rapid evaporation rate, it finds extensive application in the manufacturing of cellulose, plastics, oils, fats, printing inks, perfumes, and as a surfactant in cleaning fluids and coatings.^{[1][2]} This guide provides a comprehensive overview of its Chemical Abstracts Service (CAS) number and detailed information typically found in a Safety Data Sheet (SDS), tailored for professionals in research and development.

Chemical Identification

The unique numerical identifier assigned by the Chemical Abstracts Service to isopropyl acetate is:

Identifier	Value
CAS Number	108-21-4[1][3][4][5][6][7]
EC Number	203-561-1[1]
UN Number	1220[1]
RTECS Number	AI4930000[1]

Physical and Chemical Properties

The physical and chemical characteristics of isopropyl acetate are critical for its proper handling, storage, and application in experimental settings.

Property	Value
Molecular Formula	C5H10O2[2][3][7]
Molecular Weight	102.13 g/mol [3][8][9]
Appearance	Clear, colorless liquid[1][2][3][9]
Odor	Characteristic fruity, aromatic odor[1][3][9]
Melting Point	-73 °C (-99.4 °F)[3]
Boiling Point	88.8 °C (191.8 °F) at 1 atm[3][8]
Density	0.872 g/mL at 25 °C[3]
Vapor Density	3.5 (Air = 1.0)[3][9]
Vapor Pressure	47 mm Hg at 20 °C[3]
Solubility in Water	2.9 - 3.1 g/100 mL at 20 °C (Slightly soluble)[1][3]
Log Kow (Octanol/Water Partition Coefficient)	1.02[10][11]
Autoignition Temperature	425 °C (797 °F)[11]

Hazard Identification and Classification

Isopropyl acetate is classified as a hazardous substance. The following tables summarize its GHS classification and NFPA 704 rating.

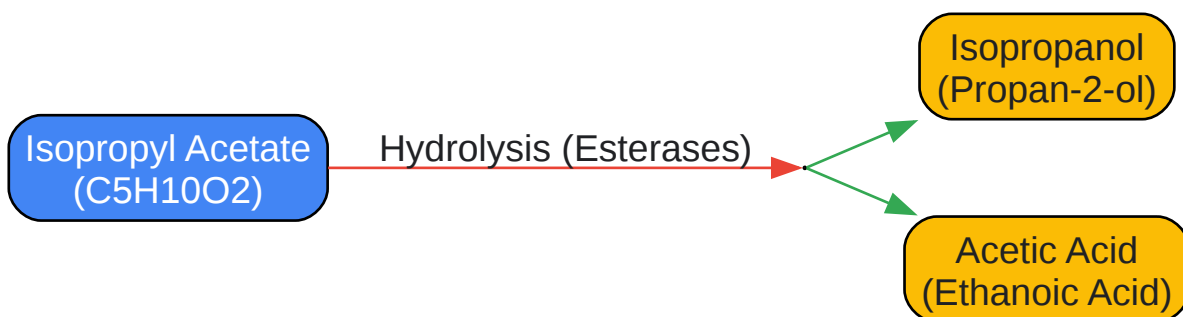
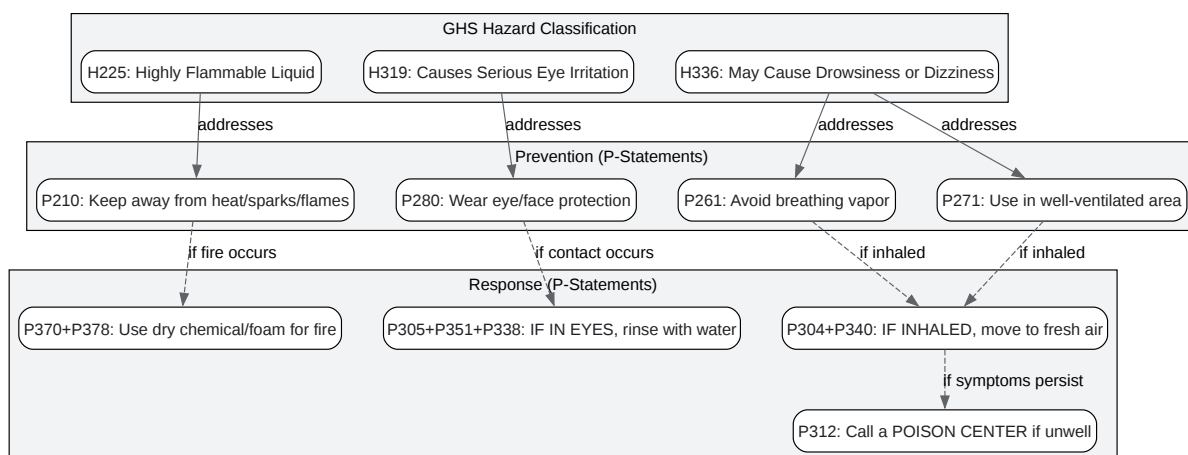
GHS Classification (according to 29 CFR 1910)[\[4\]](#)[\[12\]](#)[\[13\]](#)

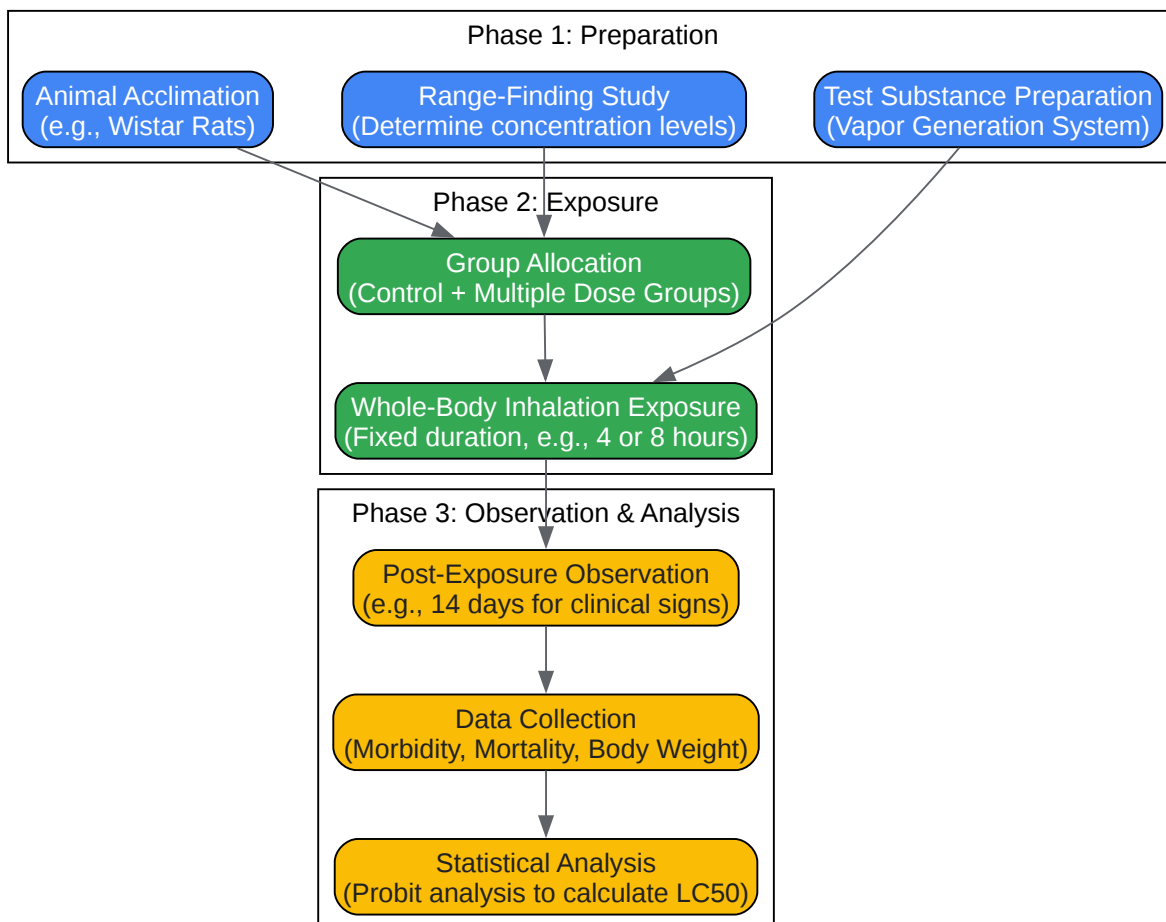
Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H336: May cause drowsiness or dizziness
Supplemental Hazard	-	EUH066: Repeated exposure may cause skin dryness or cracking [13]

NFPA 704 Diamond[\[1\]](#)

Category	Rating	Description
Health (Blue)	1	May cause significant irritation.
Flammability (Red)	3	Can be ignited under almost all ambient temperature conditions.
Instability (Yellow)	0	Normally stable, even under fire conditions.
Special (White)	-	No special hazards.

Below is a diagram illustrating the logical flow from hazard identification to recommended precautionary actions.





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